

Personal protective equipment for handling 1,8-Dinitronaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,8-Dinitronaphthalene

Cat. No.: B126178

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Essential Safety and Handling Guide for 1,8-Dinitronaphthalene

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **1,8-Dinitronaphthalene**. Adherence to these guidelines is critical to ensure personal safety and environmental compliance.

Immediate Safety and Hazard Information

1,8-Dinitronaphthalene is a yellow crystalline solid that presents several significant hazards. It is considered a strong oxidizing agent and may be explosive, particularly when subjected to heat or shock.^[1] It is an irritant to the skin, eyes, and mucous membranes.^{[1][2]} Symptoms of exposure can include headache, dizziness, cyanosis, nausea, and potential damage to the liver and kidneys.^{[1][2]}

Quantitative Safety Data

Property	Value	Source
Appearance	Yellow crystals	[1] [2]
Molecular Formula	C ₁₀ H ₆ N ₂ O ₄	[1]
Molecular Weight	218.17 g/mol	[1]
Melting Point	171-173 °C (340-343 °F)	[2]
Solubility in Water	< 1 mg/mL at 20 °C (68 °F)	[1]
Occupational Exposure Limits (PEL, TLV, REL)	Not established	

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **1,8-Dinitronaphthalene**. The following PPE must be worn at all times:

- Eye Protection: Chemical safety goggles and a face shield are required.[\[1\]](#)
- Hand Protection: Nitrile or other chemically resistant gloves are essential to prevent skin contact.[\[1\]](#)
- Body Protection: A flame-resistant lab coat or other protective clothing should be worn.[\[1\]](#)
- Respiratory Protection: In areas where dust or aerosols may be generated, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a particulate filter is necessary.[\[1\]](#)[\[3\]](#)

Operational Plan for Handling **1,8-Dinitronaphthalene**

This step-by-step guide outlines the safe handling of **1,8-Dinitronaphthalene** from receipt to disposal.

Preparation and Engineering Controls

- Designated Area: All work with **1,8-Dinitronaphthalene** must be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Ventilation: Ensure adequate ventilation in the work area.
- Emergency Equipment: An eyewash station and safety shower must be readily accessible.

Handling and Experimental Procedures

- Weighing: When weighing the solid material, do so within a fume hood or a ventilated balance enclosure to prevent the dispersion of dust.
- Transfers: Use spark-proof tools for all transfers to avoid ignition sources.
- Heating: Avoid heating **1,8-Dinitronaphthalene** unless absolutely necessary and under strictly controlled conditions, as it is sensitive to heat and shock.[\[1\]](#)

Spill Response

- Small Spills: In the event of a small spill, dampen the solid material with an appropriate solvent like acetone to prevent dust from becoming airborne.[\[2\]](#) Carefully transfer the dampened material and any contaminated absorbent materials into a sealed, labeled hazardous waste container.[\[2\]](#)
- Large Spills: For larger spills, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

The disposal of **1,8-Dinitronaphthalene** and any contaminated materials must be treated as hazardous waste.

Waste Segregation and Collection

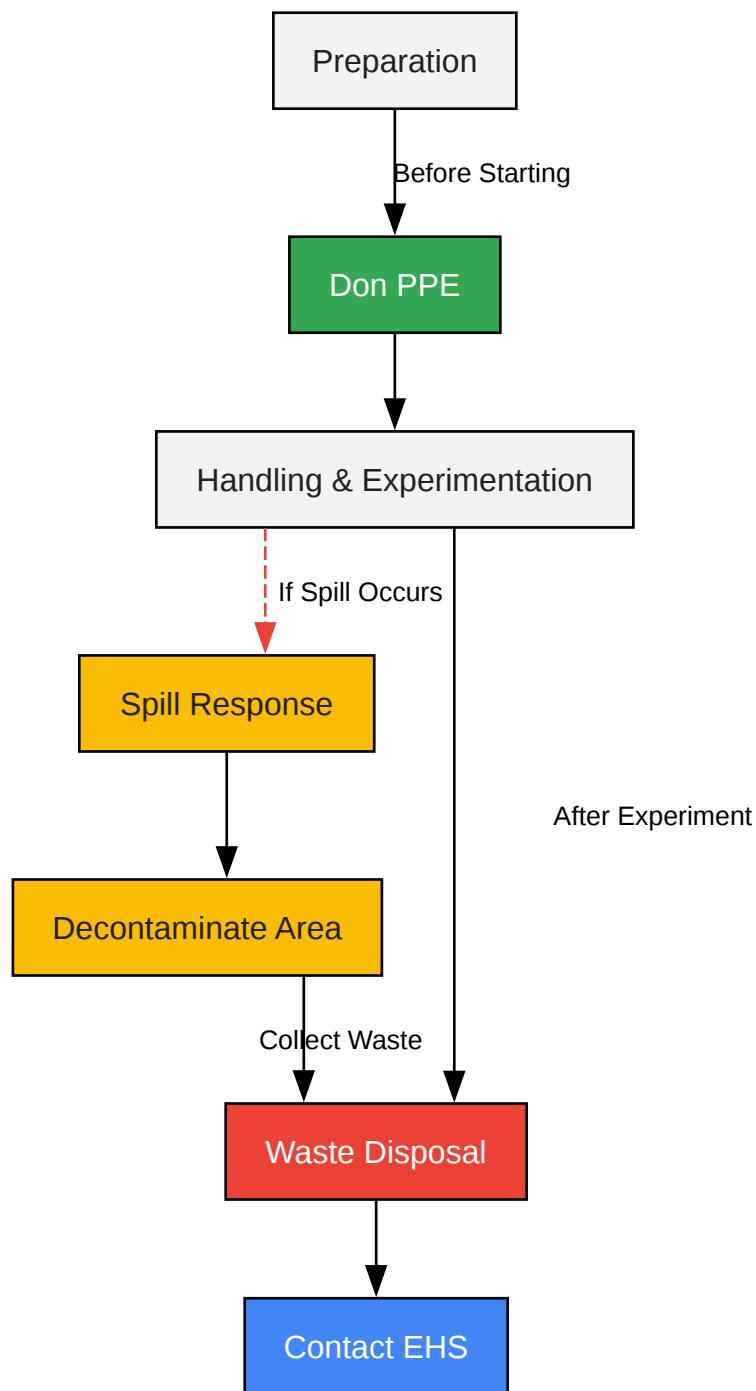
- Waste Container: All **1,8-Dinitronaphthalene** waste, including contaminated PPE and labware, must be collected in a designated, properly labeled, and sealed hazardous waste container.

- Compatibility: Do not mix with incompatible materials.

Disposal Protocol

- EHS Consultation: Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[\[2\]](#) They will provide guidance on proper labeling, storage, and pickup of the hazardous waste.
- Regulatory Compliance: All disposal activities must comply with federal, state, and local regulations for hazardous waste.[\[2\]](#) Do not dispose of **1,8-Dinitronaphthalene** down the drain or in regular trash.[\[2\]](#)

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **1,8-Dinitronaphthalene**.

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References

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[pubchem.ncbi.nlm.nih.gov]
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